

Application Notes and Protocols: BAY-826

Solubility in DMSO and Ethanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: BAY-826

Cat. No.: B605956

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These application notes provide detailed information and protocols regarding the solubility of **BAY-826**, a potent TIE-2 inhibitor, in commonly used laboratory solvents, Dimethyl Sulfoxide (DMSO) and ethanol. Adherence to these guidelines is crucial for accurate and reproducible experimental results.

Data Presentation: Solubility of BAY-826

The following table summarizes the known solubility of **BAY-826** in DMSO and information regarding its use in ethanol-containing solvent systems.

| Solvent | Solubility | Molar Equivalent (at max solubility) | Notes |
|---------|--------------------|---|--|
| DMSO | 100 mg/mL[1] | 179.04 mM[1] | Requires sonication for complete dissolution. It is highly recommended to use fresh, anhydrous DMSO as the compound's solubility is sensitive to moisture.[1] |
| Ethanol | Data not available | - | While a specific solubility value in 100% ethanol is not readily available in the literature, BAY-826 has been used in formulations containing ethanol. For in vivo studies, a vehicle of 10% Ethanol, 40% Solutol, and 50% Aqua dest has been utilized for oral gavage administration.[1] |

Experimental Protocols

Protocol 1: Preparation of a 100 mg/mL Stock Solution of BAY-826 in DMSO

This protocol details the steps for preparing a high-concentration stock solution of **BAY-826** in DMSO.

Materials:

- **BAY-826** powder (Molecular Weight: 558.53 g/mol)
- Anhydrous, high-purity DMSO
- Sterile, conical-bottom microcentrifuge tubes or glass vials with Teflon-lined caps
- Calibrated pipettes
- Vortex mixer
- Bath sonicator

Procedure:

- Aliquoting **BAY-826**: Aseptically weigh the desired amount of **BAY-826** powder in a sterile microcentrifuge tube or glass vial. For example, to prepare 1 mL of a 100 mg/mL stock solution, weigh 100 mg of **BAY-826**.
- Solvent Addition: Add the appropriate volume of anhydrous DMSO to the vial containing the **BAY-826** powder. For a 100 mg/mL solution, add 1 mL of DMSO.
- Initial Mixing: Briefly vortex the mixture to suspend the powder in the solvent.
- Sonication for Dissolution: Place the vial in a bath sonicator and sonicate until the solution becomes clear and all particulate matter is dissolved. This step is crucial for achieving the maximum solubility.^[1]
- Sterile Filtration (Optional): For cell culture applications, the stock solution can be sterilized by passing it through a 0.22 µm syringe filter compatible with DMSO.
- Storage: Aliquot the stock solution into smaller, single-use volumes to minimize freeze-thaw cycles. Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^[1]

Protocol 2: Preparation of a Working Solution of BAY-826

This protocol describes the dilution of the DMSO stock solution to a final working concentration in an aqueous-based medium (e.g., cell culture medium).

Materials:

- **BAY-826** stock solution in DMSO (from Protocol 1)
- Pre-warmed cell culture medium or desired aqueous buffer
- Sterile microcentrifuge tubes
- Calibrated pipettes

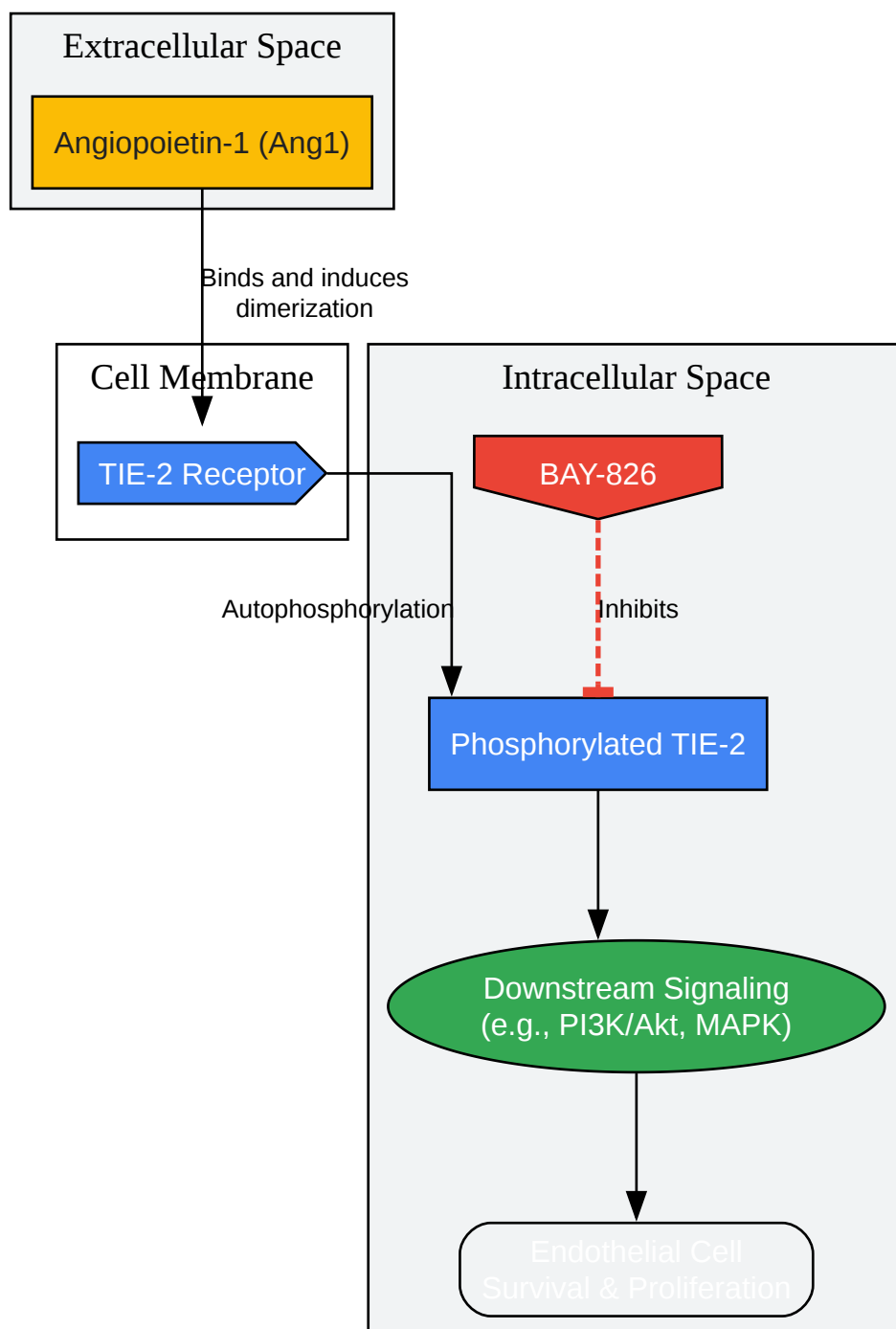
Procedure:

- Thaw Stock Solution: Thaw the frozen aliquot of the **BAY-826** stock solution at room temperature.
- Serial Dilution (Recommended): To avoid precipitation, it is recommended to perform serial dilutions rather than a single large dilution.
- Dilution Step: For example, to prepare a 1 μ M working solution in 10 mL of cell culture medium:
 - Prepare an intermediate dilution by adding a small volume of the 100 mg/mL stock solution to the culture medium.
 - Further dilute this intermediate solution to the final concentration of 1 μ M.
 - Note: The final concentration of DMSO in the working solution should be kept low (typically <0.1%) to avoid solvent-induced cellular toxicity.
- Mixing: Gently mix the working solution by pipetting or inverting the tube.
- Immediate Use: Use the freshly prepared working solution immediately for your experiments.

Visualization of Key Processes

BAY-826 Signaling Pathway Inhibition

BAY-826 is a potent inhibitor of the TIE-2 receptor tyrosine kinase. The diagram below illustrates the canonical Angiopoietin/TIE-2 signaling pathway and the point of inhibition by **BAY-826**.

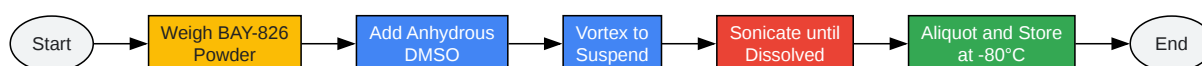


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Caption: Inhibition of TIE-2 signaling by **BAY-826**.

Experimental Workflow: Preparing a BAY-826 Stock Solution

The following diagram outlines the logical workflow for the preparation of a **BAY-826** stock solution in DMSO as described in Protocol 1.



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Caption: Workflow for **BAY-826** stock solution preparation.

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References

- 1. medchemexpress.com [medchemexpress.com]
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